

Chlorotrihexylsilane safety data sheet and handling precautions.

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Compound of Interest

Compound Name: Chlorotrihexylsilane

Cat. No.: B1346633

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Technical Guide on Chlorotrihexylsilane: Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information and general handling precautions for **Chlorotrihexylsilane**. It is intended as a guide and should not replace a comprehensive Safety Data Sheet (SDS) provided by the supplier. Users should always consult the original SDS before handling this chemical and ensure that a thorough risk assessment is conducted.

Introduction

Chlorotrihexylsilane ($[\text{CH}_3(\text{CH}_2)_5]_3\text{SiCl}$), CAS Number 3634-67-1, is a organosilicon compound containing three hexyl chains attached to a silicon atom, along with a reactive chlorine atom. Its chemical structure suggests it is a moisture-sensitive and corrosive material, which necessitates stringent safety protocols during handling, storage, and disposal. This guide synthesizes available data to provide a technical overview of its safety profile and recommended handling procedures.

Hazard Identification and Classification

Chlorotrihexylsilane is classified as a hazardous chemical. The primary hazards are associated with its corrosivity. Based on available information, the GHS classification is as

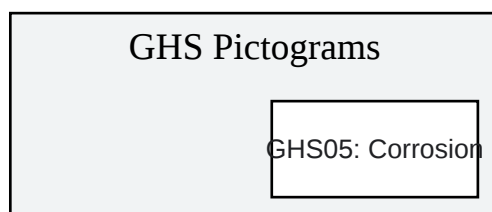
follows:

Table 1: GHS Classification for **Chlorotrihexylsilane**

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage.

Data sourced from supplier information.

The following diagram illustrates the GHS pictograms associated with these hazards.



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Caption: GHS pictogram for corrosive hazards.

Physical and Chemical Properties

Detailed quantitative physical and chemical property data for **Chlorotrihexylsilane** is not readily available in the public domain. The following table summarizes the available information and indicates where data is lacking.

Table 2: Physical and Chemical Properties of **Chlorotrihexylsilane**

Property	Value
Molecular Formula	C ₁₈ H ₃₉ ClSi
Molecular Weight	319.04 g/mol
Appearance	Data not available
Odor	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Flash Point	113 °C (235.4 °F) - closed cup
Density	Data not available
Vapor Pressure	Data not available
Solubility in Water	Reacts
Auto-ignition Temperature	Data not available

Handling and Storage Precautions

Due to its corrosive and water-reactive nature, strict precautions must be followed when handling and storing **Chlorotrihexylsilane**.

Engineering Controls

- Work with **Chlorotrihexylsilane** should be conducted in a well-ventilated chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment regimen is mandatory. The following diagram outlines the recommended PPE.



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Caption: Recommended PPE for handling **Chlorotrihexylsilane**.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.
- Keep away from water and other incompatible materials.
- Use only spark-proof tools and explosion-proof equipment if there is a risk of flammable vapor accumulation.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from incompatible materials such as water, alcohols, acids, bases, and oxidizing agents.

Emergency Procedures

Table 3: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. Do NOT use water, as **Chlorotrihexylsilane** reacts with water.
- Specific Hazards: Upon combustion, it may produce toxic and corrosive fumes, including hydrogen chloride and silicon oxides. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate personal protective equipment (see Section 4.2). Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with a dry, inert material (e.g., sand, vermiculite). Collect the absorbed material into a suitable, labeled container for disposal. Do not use water to clean up spills.

Toxicology

Detailed toxicological data for **Chlorotrihexylsilane** is not readily available. However, due to its corrosive nature, it is expected to cause severe damage to tissues upon contact. Inhalation of vapors can cause severe respiratory irritation. Ingestion is likely to cause severe burns to the gastrointestinal tract.

Experimental Protocols

No specific experimental protocols for the use of **Chlorotrihexylsilane** were identified in the conducted search. As a general guideline for reactions involving chlorosilanes, all manipulations should be carried out under strictly anhydrous and inert conditions. Reactions are typically performed in oven-dried glassware under a nitrogen or argon atmosphere. Solvents should be anhydrous. The addition of the chlorosilane should be done slowly and at a controlled temperature, as the reaction may be exothermic. Quenching of the reaction should be performed carefully, as the unreacted chlorosilane will react violently with water or protic solvents.

Disposal Considerations

Dispose of waste chemical in accordance with all local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service to dispose of this material. Do not dispose of down the drain.

Conclusion

Chlorotrihexylsilane is a hazardous chemical that requires careful handling and storage. The primary hazards are its corrosivity and reactivity with water. All personnel handling this substance must be thoroughly trained in its hazards and the necessary safety precautions. Adherence to the guidelines outlined in this document and the supplier's SDS is crucial for ensuring a safe working environment. Further research is needed to fully characterize the physical, chemical, and toxicological properties of this compound.

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